

Handling and storage precautions for 4-Bromo-3-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethyl)aniline

Cat. No.: B1346880

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An In-depth Technical Guide to the Safe Handling and Storage of 4-Bromo-3-(trifluoromethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information and standardized protocols for the safe handling, storage, and emergency management of **4-Bromo-3-(trifluoromethyl)aniline** (CAS No: 393-36-2). Adherence to these guidelines is critical to ensure personnel safety and maintain experimental integrity. This document is intended for use by trained professionals in a laboratory or drug development setting.

Chemical Identification and Physical Properties

4-Bromo-3-(trifluoromethyl)aniline is a substituted aniline compound used as a reagent and intermediate in organic synthesis.^{[1][2]} Its physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	393-36-2	[2][3]
Molecular Formula	C ₇ H ₅ BrF ₃ N	[2][4]
Molecular Weight	240.02 g/mol	[2][3]
Appearance	White to slightly yellow or brown crystalline solid.	[4][5]
Melting Point	47-49 °C (lit.)	[1][3]
Boiling Point	81-84 °C at 0.5 mmHg (lit.)	[1][3]
Density	1.697 g/cm ³ at 20 °C	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[3][6]
Water Solubility	0.811 - 0.923 g/L at 30 °C	[4]
log Pow	2.7 at 30 °C	[4]

Hazard Identification and Classification

This compound is classified as hazardous. The signal word is "Danger".[3][6] It is toxic if swallowed and may cause damage to organs through prolonged or repeated exposure.[3][6] It also causes skin and serious eye irritation and may cause an allergic skin reaction.[3][6] Furthermore, it is toxic to aquatic life with long-lasting effects.[3][6]

Hazard Statement Code	Description	Classification	Source(s)
H301	Toxic if swallowed	Acute Toxicity 3 (Oral)	[3] [6]
H315	Causes skin irritation	Skin Irritation 2	[3] [6]
H317	May cause an allergic skin reaction	Skin Sensitization 1B	[3] [6]
H319	Causes serious eye irritation	Eye Irritation 2	[3] [6]
H373	May cause damage to organs through prolonged or repeated exposure	STOT RE 2	[3] [6]
H411	Toxic to aquatic life with long lasting effects	Aquatic Chronic 2	[3] [6]

Handling Procedures and Protocols

Safe handling requires a combination of engineering controls, appropriate personal protective equipment, and adherence to established protocols.

Engineering Controls

All work with **4-Bromo-3-(trifluoromethyl)aniline** must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[8\]](#) An eyewash station and safety shower must be readily accessible in the immediate work area.[\[9\]](#)[\[10\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory to prevent dermal, ocular, and respiratory exposure.

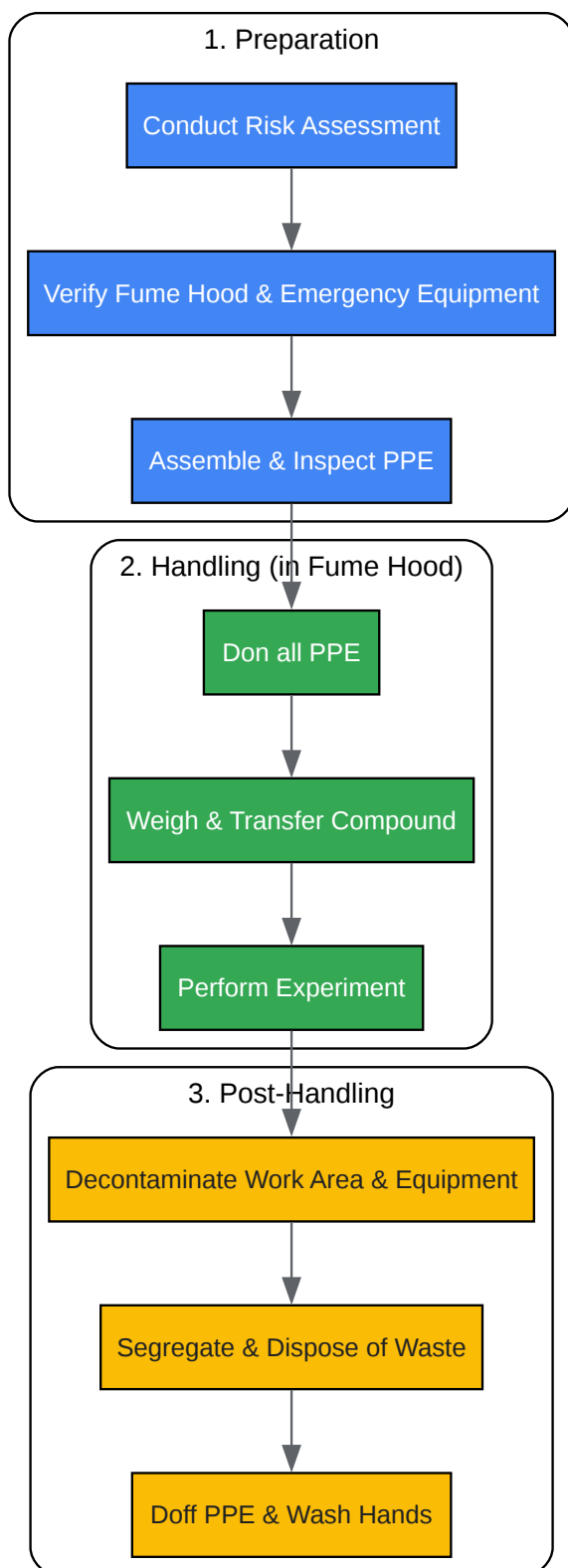
PPE Category	Specification	Rationale	Source(s)
Eye/Face Protection	Chemical splash goggles or safety glasses with side shields. A face shield may be required for splash hazards.	Protects eyes from dust, particles, and splashes.	[3] [11] [12]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene). A flame-resistant lab coat must be worn over personal clothing that covers the legs.	Prevents skin contact and absorption. Anilines and halogenated compounds can be absorbed through the skin.	[3] [11] [12]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator should be used when handling the solid, especially if dust can be generated.	Prevents inhalation of airborne dust or aerosols, a primary route of exposure for aromatic amines.	[3] [11] [13]

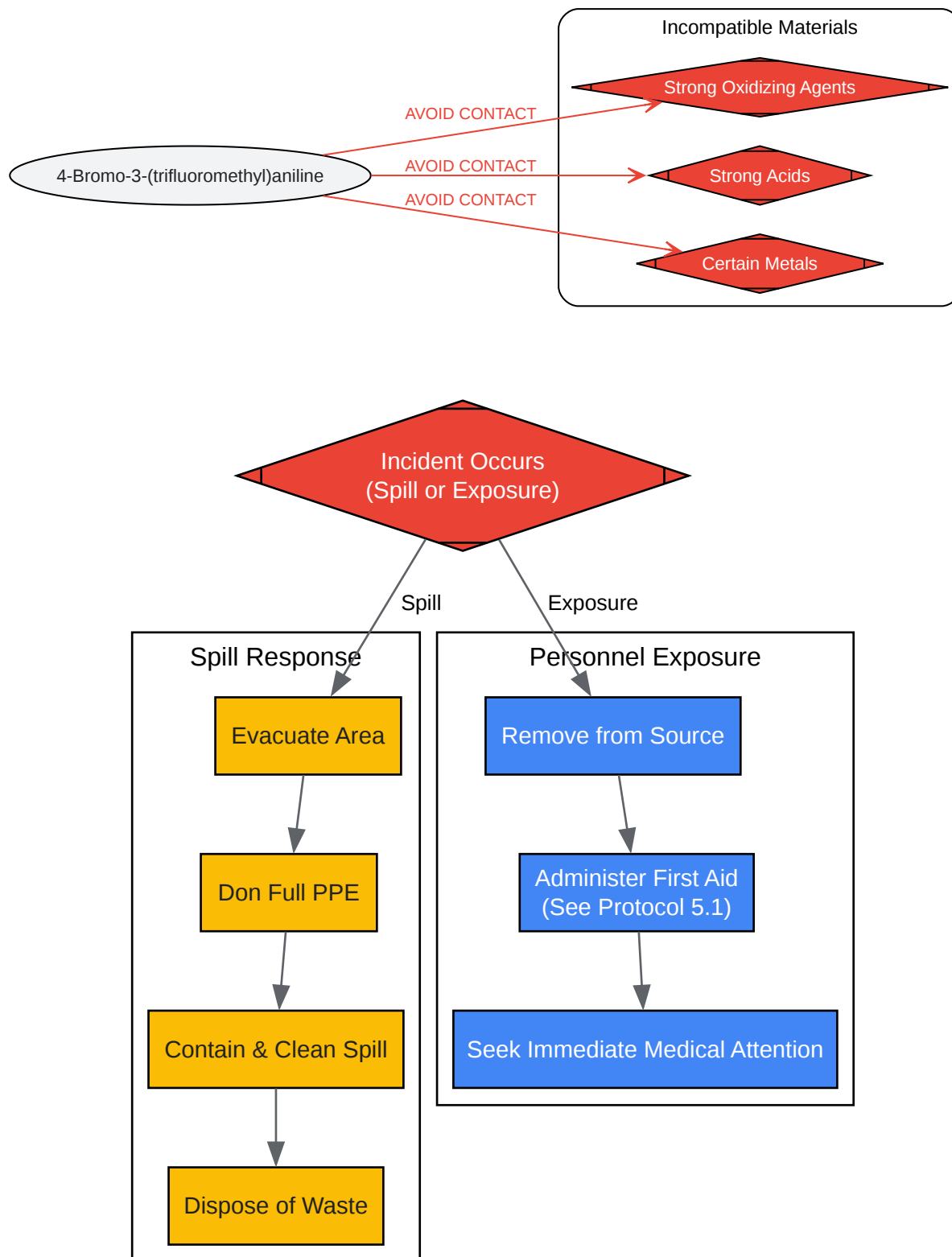
Experimental Protocol: Standard Handling

This protocol outlines the mandatory steps for safely handling the compound during routine laboratory procedures.

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Ensure all necessary PPE is available, inspected, and in good condition.
 - Verify that the chemical fume hood has a current certification and is operational.
 - Ensure a spill kit appropriate for halogenated organic compounds is readily accessible.[\[12\]](#)

- Execution:
 - Don all required PPE before entering the designated work area.
 - Perform all manipulations, including weighing and transfers, within the chemical fume hood.
 - Avoid the formation of dust and aerosols.[\[14\]](#)
 - Keep containers tightly closed when not in use.[\[11\]](#)
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Dispose of contaminated disposable items (e.g., gloves, weighing paper) in a sealed, labeled hazardous waste container.[\[12\]](#)
 - Wash hands and any exposed skin thoroughly with soap and water after handling the compound and before leaving the work area.[\[11\]](#)





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